A Comparative Guide to the Validation of Nobelium Isotopes

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Nobelium*
CAS No.:	*10028-14-5*
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The discovery of new elements and their isotopes is a frontier of nuclear science, pushing the boundaries of our understanding of matter. The validation of these discoveries requires rigorous experimental evidence and independent verification. This guide provides a comparative overview of the key experiments that led to the discovery and validation of different isotopes of **nobelium** (No), an element with atomic number 102. We will compare the approaches taken by the two pioneering institutions in this field: the Lawrence Berkeley Laboratory (LBL), now Lawrence Berkeley National Laboratory, in the United States, and the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.

The initial claim of discovery in 1957 by a team at the Nobel Institute of Physics in Sweden could not be reproduced by other laboratories and was later retracted.[1][2] The first definitive identifications of **nobelium** isotopes were subsequently reported by research groups at LBL and JINR.

Quantitative Data on **Nobelium** Isotopes

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The following table summarizes the key quantitative data from the initial discovery experiments for several **nobelium** isotopes. It is important to note that the values for half-lives and decay energies have been refined over time with more precise measurements.

Isotope	Discovering Institution	Year of First Validated Synthesis	Production Reaction	Reported Half-life	Primary Decay Mode	Alpha Decay Energy (MeV)
^{254}No	Lawrence Berkeley Laboratory	1958	^{246}Cm(^{12}C, 4n)^{254}No	~3 seconds	Alpha	8.10
^{252}No	Joint Institute for Nuclear Research	1966	^{238}U(^{22}Ne, 8n)^{252}No	2.3 seconds	Alpha, Spontaneous Fission	8.41
^{253}No	Joint Institute for Nuclear Research	1967	^{243}Am(^{15}N, 5n)^{253}No	~105 seconds	Alpha	8.01
^{255}No	Lawrence Berkeley Laboratory	1961	^{249}Cf(^{12}C, α2n)^{255}No	~3 minutes	Alpha, Electron Capture	8.11
^{257}No	Lawrence Berkeley Laboratory	1966	^{249}Cf(^{12}C, 4n)^{257}No	23 seconds	Alpha	8.27
^{259}No	Lawrence Berkeley Laboratory	1973	^{248}Cm(^{18}O, α3n)^{259}No	58 minutes	Alpha, Electron Capture	7.53

Experimental Protocols

The synthesis and identification of **nobelium** isotopes relied on groundbreaking experimental techniques and instrumentation. Below are detailed methodologies for the key experiments

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conducted at LBL and JINR.

Lawrence Berkeley Laboratory: The Double-Recoil Technique

The LBL group, led by Albert Ghiorso, employed a novel method known as the "double-recoil technique" for the unambiguous identification of ^{254}No in 1958.[3][4][5] This method was designed to physically separate the daughter nucleus from the parent **nobelium** isotope, providing a clear genetic link.

1. Production of **Nobelium**-254:

- Accelerator: The Heavy Ion Linear Accelerator (HILAC) was used to accelerate Carbon-12 (^{12}C) ions.[3][5]
- Target: A thin target consisting of a mixture of Curium-244 (^{95}%) and Curium-246 ($^{4.5}$%) was bombarded with the ^{12}C ions.[3][5]
- Reaction: The nuclear fusion reaction ^{246}Cm(^{12}C, 4n)^{254}No produced the **nobelium**-254 isotope.[3]

2. First Recoil and Collection:

- The newly formed ^{254}No atoms recoiled out of the thin target.
- These recoiling atoms were caught on a moving conveyor belt (a metallized Mylar tape).

3. Alpha Decay and Second Recoil:

- The conveyor belt transported the collected ^{254}No atoms to a position in front of a stationary "catcher" foil.
- As a ^{254}No atom underwent alpha decay (^{254}No → ^{250}Fm + α), the daughter nucleus, Fermium-250 (^{250}Fm), recoiled off the belt due to the momentum of the emitted alpha particle.

4. Collection and Identification of the Daughter Nucleus:

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- The recoiling ^{250}Fm atoms were collected on the stationary catcher foil.
- After a set collection time, the catcher foil was moved to a position in front of an alpha detector.
- The known alpha decay of ^{250}Fm ($t_{1/2} \approx 30$ minutes, $E\alpha \approx 7.43$ MeV) was then measured. The detection of this specific decay signature confirmed the presence of its parent, ^{254}No, on the conveyor belt.

Joint Institute for Nuclear Research: Gas-Filled Recoil Separator

The JINR group in Dubna, under the leadership of Georgy Flerov, utilized a different approach centered on a gas-filled recoil separator to identify **nobelium** isotopes, including ^{252}No, in the mid-1960s.[2][6][7]

1. Production of **Nobelium**-252:

- Accelerator: The U-300 cyclotron at JINR was used to accelerate Neon-22 (^{22}Ne) ions.
- Target: A target of Uranium-238 (^{238}U) was bombarded with the ^{22}Ne ions.
- Reaction: The fusion-evaporation reaction ^{238}U(^{22}Ne, 8n)^{252}No was one of the reactions used to synthesize ^{252}No.[7]

2. Separation of **Nobelium** Nuclei:

- The reaction products, including the desired **nobelium** isotopes and a large number of projectile ions and other byproducts, were directed into a gas-filled recoil separator.
- The separator was filled with a low-pressure gas (e.g., helium). As the various particles passed through the gas, they underwent collisions, leading to an averaging of their charge states.
- A magnetic field within the separator then deflected the particles. The trajectory of a particle through the magnetic field is dependent on its magnetic rigidity, which is a function of its momentum and charge state. Because the charge states of the different ions were averaged,

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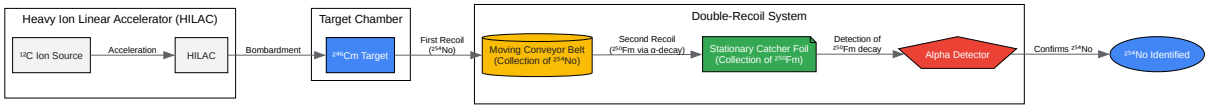
the separation was primarily based on their momentum, allowing for the efficient separation of the heavy **nobelium** recoil nuclei from the lighter projectile ions.

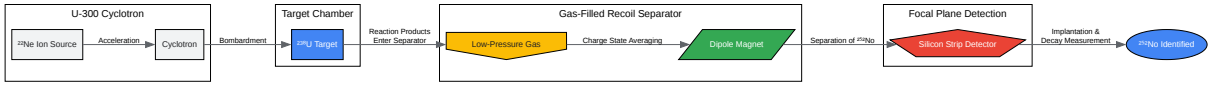
3. Detection and Identification:

- The separated **nobelium** nuclei were directed to the focal plane of the separator.
- At the focal plane, a detector system, typically consisting of silicon detectors, was used to implant the **nobelium** ions and measure their subsequent alpha decays or spontaneous fission events.
- By correlating the position of an implanted ion with its subsequent decay events (in terms of energy and time), the researchers could identify the specific **nobelium** isotope. For ^{252}No, they measured its characteristic alpha decay and spontaneous fission branch.

Visualizing the Experimental Workflows

To better illustrate the experimental logic, the following diagrams, created using the DOT language, depict the workflows for the discovery of **nobelium** isotopes at LBL and JINR.





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- To cite this document: BenchChem. [A Comparative Guide to the Validation of Nobelium Isotopes]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154978/docs#a-comparative-guide-to-the-validation-of-nobelium-isotopes]

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